

Identified Natural Sources of Narcissin

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Narcissin

CAS No.: 604-80-8

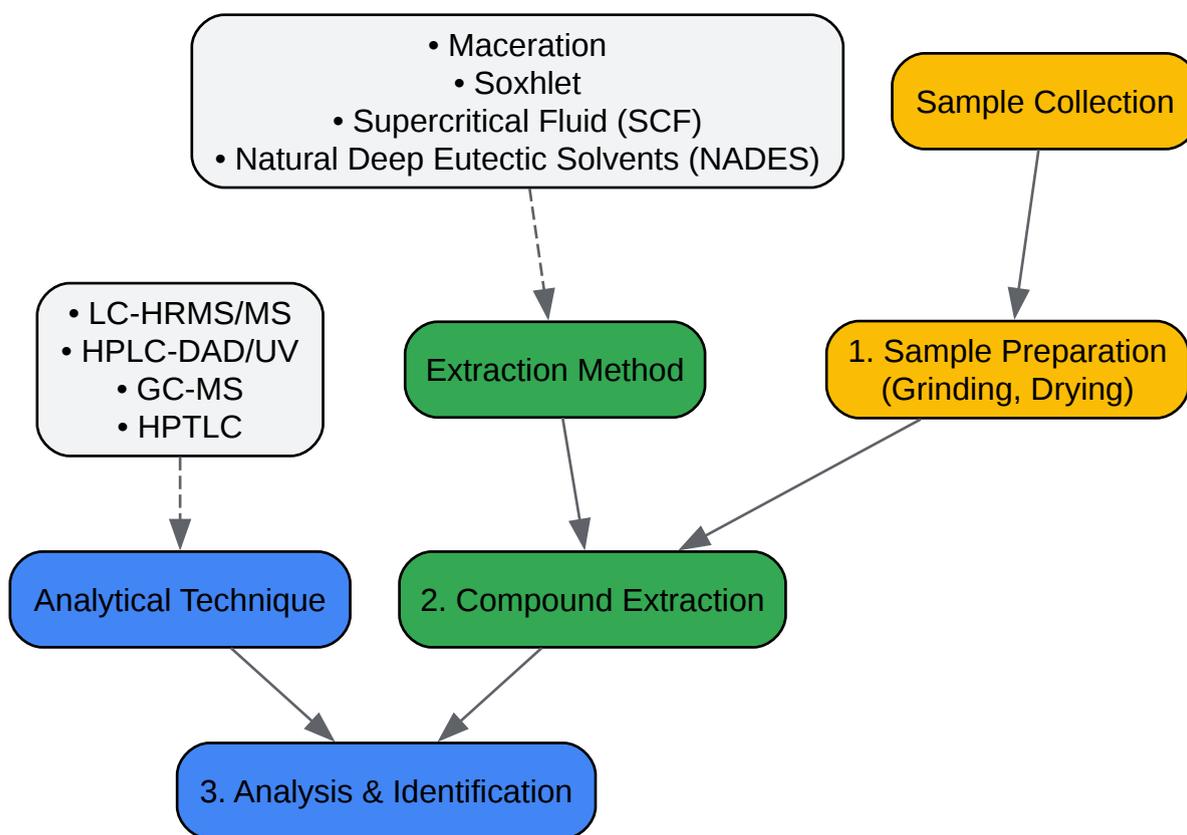
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Plant Source	Plant Part	Key Information	Quantitative Data (if available)
Bauhinia variegata (Orchid Tree)	Leaves	Documented source; contains narcissin [1].	Specific concentration not provided [1].
Hippophae rhamnoides L. (Sea Buckthorn)	Not Specified	Known source of Isorhamnetin-3-O-rutinoside (narcissin) [2].	Specific concentration not provided [2].
Calendula officinalis (Marigold)	Not Specified	Known source of Isorhamnetin-3-O-rutinoside (narcissin) [2].	Specific concentration not provided [2].

Experimental Protocols for Flavonoid Analysis

For identifying and quantifying flavonoids like **narcissin** in plant matrices, the general methodology involves three key stages [3]. The following workflow outlines a common approach using advanced techniques:



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Stage 1: Sample Preparation

- **Drying and Comminution:** Plant material should be dried (air, oven, or freeze-dried) and ground to a fine powder to increase the surface area for extraction [4] [3]. Some protocols aim for a final moisture content of 5-10% dry weight for certain extraction methods [4].

Stage 2: Compound Extraction

Emerging green technologies are increasingly used to replace conventional solvents [3].

- **Maceration:** Soaking plant powder in a solvent (e.g., methanol, ethanol, hydro-alcoholic mixtures) for an extended period with agitation [1].
- **Soxhlet Extraction:** A classical, exhaustive method using heated solvents; often used as a benchmark for yield comparison [4].
- **Supercritical Fluid Extraction (SFE):** Using supercritical CO₂ (scCO₂), often with modifiers like ethanol, to selectively extract target compounds. Yield and selectivity are largely controlled by tuning

pressure and temperature to adjust CO₂ density [4].

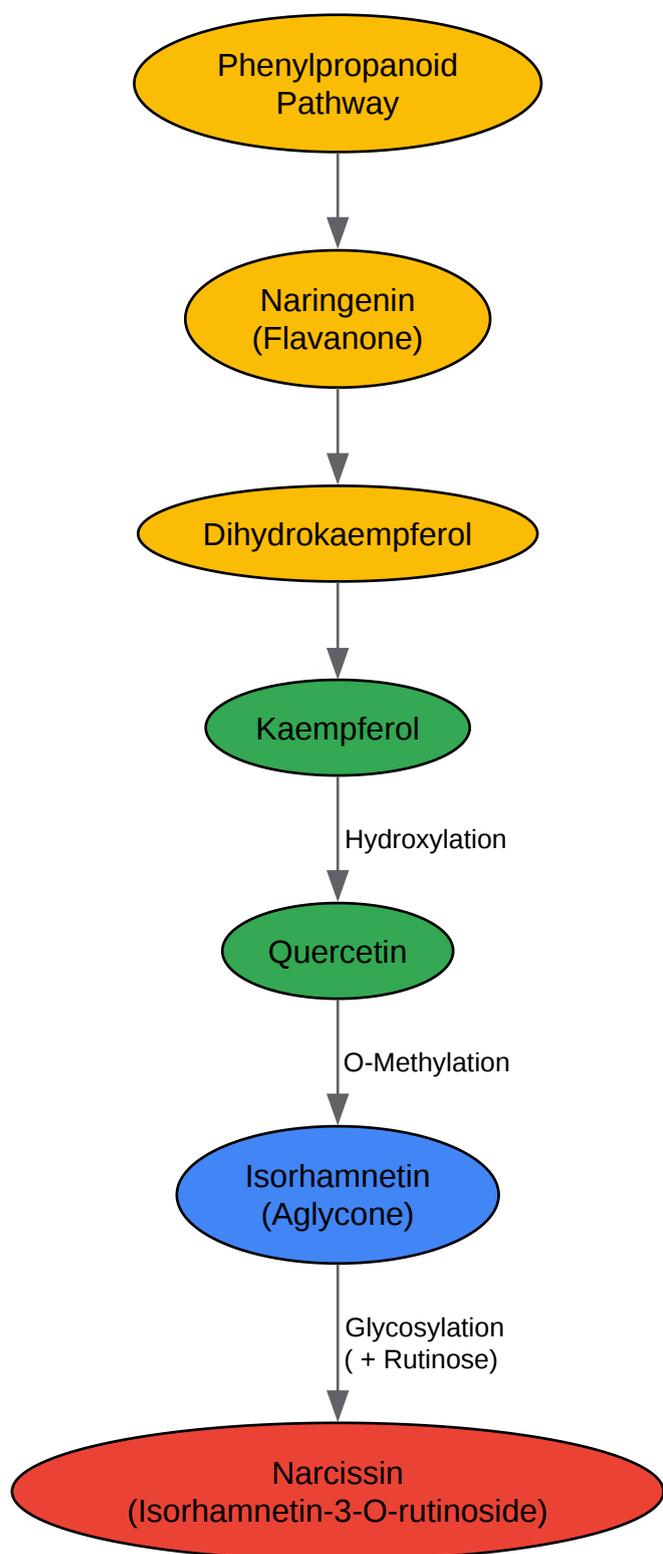
- **Natural Deep Eutectic Solvents (NADES)**: Considered a green alternative to volatile organic solvents (VOCs) [4].

Stage 3: Analysis and Identification

- **Liquid Chromatography-High Resolution Mass Spectrometry (LC-HRMS/MS)**: A powerful technique for precise identification. Metabolites are identified by comparing their retention times and high-resolution mass spectra with those in databases or standard compounds [5].
- **High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD/UV)**: Used for quantification once compounds are identified. Concentrations are determined by comparing peak areas with standard curves [1].
- **High-Performance Thin-Layer Chromatography (HPTLC)**: Also used for the quantification of flavonoid content in plant extracts [1].

Biosynthetic Pathway of Narcissin

Narcissin is an isorhamnetin flavonoid conjugated with a disaccharide (rutinose). The following diagram illustrates its biosynthetic relationship with other key flavonoids, which is relevant for understanding its natural occurrence.



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To cite this document: Smolecule. [Identified Natural Sources of Narcissin]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b536699#natural-sources-of-narcissin-in-plants>]

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